

Mepixanox: A Technical Overview of its Chemical Structure and Properties

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Compound of Interest

Compound Name: Mepixanox

Cat. No.: B1676279

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Mepixanox, also known by its synonym Pimexone, is a chemical entity classified as a respiratory stimulant.[1][2][3] Such agents, also referred to as analeptics, constitute a class of drugs that stimulate the central nervous system, with a primary application in reversing respiratory depression and in the management of respiratory insufficiency.[2][4] This document provides a detailed technical guide on the chemical structure and known properties of **Mepixanox**, compiled for professionals in research and drug development.

Chemical Identity and Physicochemical Properties

Mepixanox is a xanthone derivative, characterized by a tricyclic ring system. Its chemical and physical properties are summarized in the table below.

Property	Data	Reference(s)
IUPAC Name	3-methoxy-4-(piperidin-1-ylmethyl)xanthen-9-one	
Synonyms	Pimexone, Mepixanthone	
CAS Number	17854-59-0	
Molecular Formula	C ₂₀ H ₂₁ NO ₃	
Molecular Weight	323.39 g/mol	
SMILES String	<chem>COC1=C(C2=C(C=C1)C(=O)C3=CC=CC=C3O2)CN4CCCCC4</chem>	
InChI Key	PYSOHOOUXFWCFF-UHFFFAOYSA-N	
Appearance	White crystalline powder	
Melting Point	159-160 °C	
Acute Toxicity (LD ₅₀)	70.73 mg/kg (intraperitoneal, mouse)	

Experimental Protocols

Detailed experimental protocols for the synthesis and pharmacological evaluation of **Mepixanox** are described in the primary literature. Key publications include:

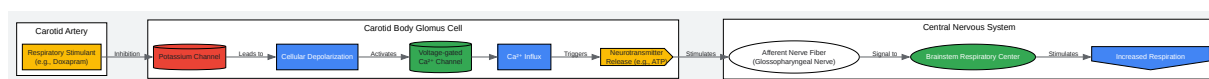
- **Synthesis:** The preparation of **Mepixanox** has been reported by M. Sparaci (ZA 6902150, 1969) and an alternative process by D. Milani (US 3646030, 1972).
- **CNS Activity:** Initial studies on the central nervous system activity were published by P. Da Re et al. in the Journal of Medicinal Chemistry (1970, 13, 527).
- **Pharmacology:** Further pharmacological data can be found in a publication by R. Guira et al. in Minerva Pneumologica (1982, 21, 317).

Access to the full text of these publications is recommended for a comprehensive understanding of the experimental methodologies.

Mechanism of Action and Signaling Pathways

The specific molecular mechanism of action for **Mepixanox** is not extensively detailed in publicly available literature. It is broadly categorized as a respiratory stimulant, a class of drugs that can act through various pathways. Some analeptics, for instance, act on peripheral chemoreceptors like the carotid bodies, which are sensitive to changes in blood oxygen levels. Stimulation of these receptors leads to an increase in the rate and depth of respiration.

A generalized signaling pathway for a respiratory stimulant acting on carotid body chemoreceptors is depicted below.

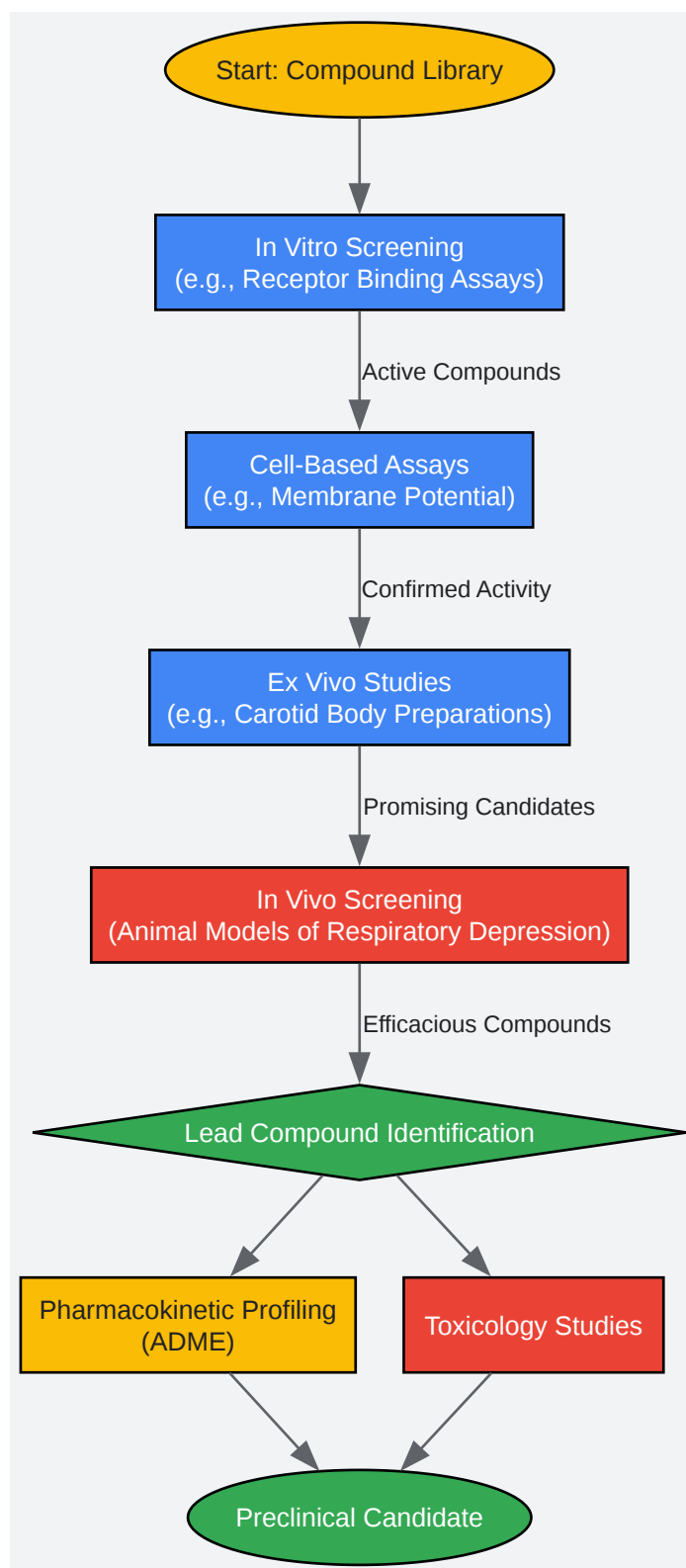


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Caption: Generalized signaling pathway of a respiratory stimulant acting on carotid body chemoreceptors.

Hypothetical Experimental Workflow

The development and evaluation of a novel respiratory stimulant would likely follow a structured experimental workflow. The diagram below illustrates a logical progression for the screening and characterization of such compounds.



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Caption: A logical workflow for the screening and identification of novel respiratory stimulants.

Conclusion

Mepixanox is a well-characterized small molecule with demonstrated potential as a respiratory stimulant. While its precise mechanism of action remains to be fully elucidated in accessible literature, its chemical properties are clearly defined. Further investigation into its pharmacology and signaling pathways could provide valuable insights for the development of new therapeutic agents for respiratory disorders. The workflows and general pathways described herein provide a framework for such future research endeavors.

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